

Application Notes and Protocols: MR-proADM Measurement in Organ Dysfunction Monitoring

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Compound of Interest

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the measurement of Mid-regional pro-adrenomedullin (MR-proADM) as a key biomarker for monitoring organ dysfunction, particularly in the context of sepsis and other critical illnesses.

Introduction: The Clinical Imperative for Monitoring Organ Dysfunction

Sepsis and septic shock are leading causes of mortality in emergency departments and intensive care units (ICUs).[1] A critical factor in managing these conditions is the early identification and continuous monitoring of organ dysfunction.[1][2] Delays in diagnosis and intervention can lead to irreversible tissue damage and patient demise. Traditional physiological scoring systems, while valuable, can be supplemented with objective biomarkers to enhance risk stratification and guide therapeutic decisions.

Mid-regional pro-adrenomedullin (MR-proADM) has emerged as a robust biomarker for assessing the severity of endothelial and microcirculatory damage, which are central to the pathophysiology of organ failure in sepsis.[3][4][5]

The Biology of Adrenomedullin and the Rationale for MR-proADM Measurement

Adrenomedullin (ADM) is a 52-amino acid peptide hormone with potent vasodilatory, natriuretic, and bronchodilatory effects.[1][6][7] It is produced by various cell types, including vascular endothelial and smooth muscle cells, and its expression is significantly upregulated in response to inflammatory stimuli like lipopolysaccharide (LPS) and pro-inflammatory cytokines.[1][6][8] ADM plays a crucial role in maintaining microcirculatory integrity and protecting organs from damage during systemic inflammation.[8]

However, direct measurement of ADM in clinical practice is challenging due to its short half-life of approximately 22 minutes, rapid degradation by proteases, and its tendency to bind to vessel walls and a specific binding protein.[9][10]

This is where MR-proADM offers a distinct advantage. Proadrenomedullin is the precursor molecule that is cleaved to produce active ADM. During this process, a stable, biologically inactive fragment, Mid-regional pro-adrenomedullin (MR-proADM), is released in a 1:1 stoichiometric ratio with ADM.[9][10][11] MR-proADM has a longer half-life (several hours) and does not bind to receptors or vessel walls, making it a more reliable surrogate marker for the systemic concentration and activity of ADM.[1][8][10][11] Elevated levels of MR-proADM in the blood accurately reflect the degree of endothelial dysfunction and the host's response to infection or injury, thus providing a valuable indicator of organ dysfunction severity.[3][4]

Figure 1: Biosynthesis of Adrenomedullin and MR-proADM.

Clinical Applications and Data Interpretation

MR-proADM has demonstrated significant clinical utility in various settings for risk stratification and predicting outcomes. Its levels correlate with the severity of organ dysfunction and mortality risk in patients with sepsis, septic shock, and other severe infections.[1][2][4]

Clinical Condition	MR-proADM Levels (nmol/L)	Interpretation & Clinical Significance
Healthy Individuals	~0.4	Normal physiological range. [10]
Non-septic Critical Patients	< 1.0	Low risk of severe organ dysfunction.[2]
Sepsis	2.6 (mean)	Indicates a systemic inflammatory response with a risk of organ dysfunction.[2]
Septic Shock	8.0 (mean)	High-risk patients with severe organ dysfunction and increased mortality risk.[2]
COVID-19 Survivors	0.841 ± 0.295	Lower levels associated with a higher probability of survival. [12]
COVID-19 Non-survivors	1.692 ± 0.761	Elevated levels are strongly associated with mortality in COVID-19 patients.[12]

Table 1: Representative MR-proADM Levels in Different Clinical Scenarios.

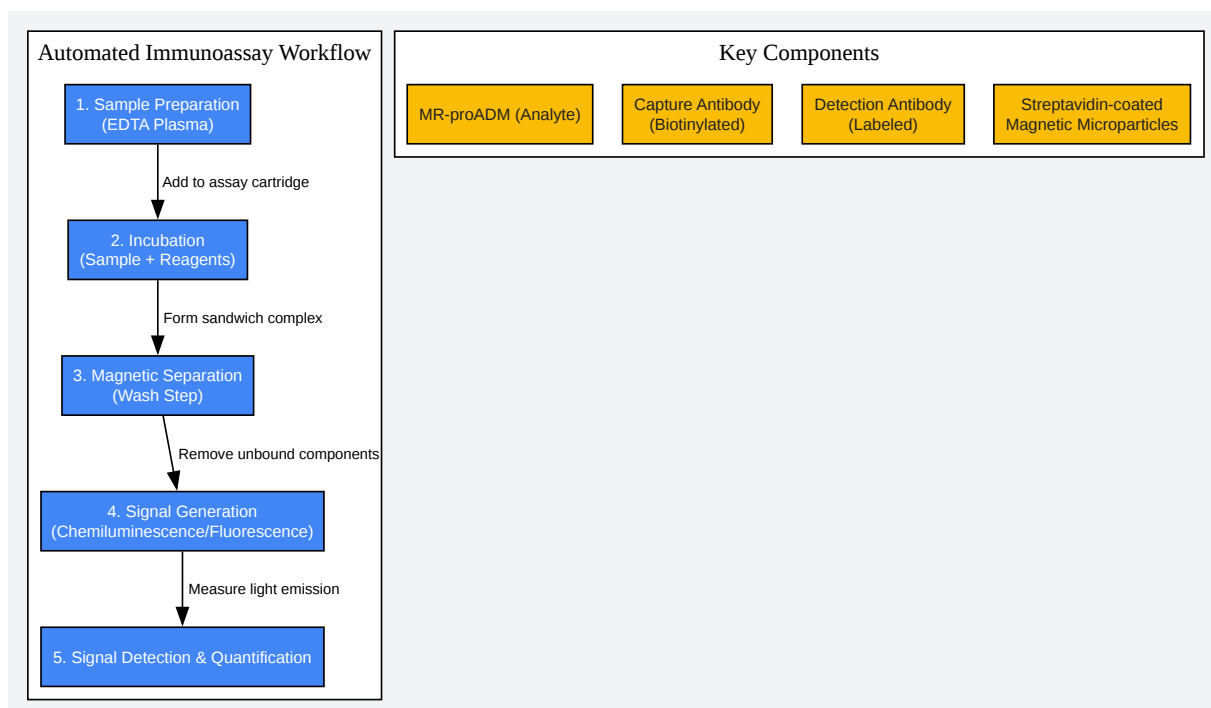
Methodologies for MR-proADM Measurement

The quantification of MR-proADM is typically performed using automated immunofluorescent assays or chemiluminescent immunoassays (CLIA).[13][14] These methods offer high sensitivity, specificity, and rapid turnaround times, which are crucial in acute care settings.

Principle of the Assay

Automated immunoassays for MR-proADM generally employ a sandwich assay principle. In this format, two different antibodies recognize specific epitopes on the MR-proADM molecule. One antibody is typically labeled with a signal-generating molecule (e.g., a fluorescent or chemiluminescent tag), while the other is immobilized on a solid phase (e.g., magnetic

microparticles). The amount of signal generated is directly proportional to the concentration of MR-proADM in the sample.



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Figure 2: Generalized Workflow for an Automated MR-proADM Immunoassay.

Sample Collection and Handling Protocol

Objective: To ensure the integrity of the patient sample for accurate MR-proADM measurement.

Materials:

- Blood collection tubes containing K2- or K3-EDTA as an anticoagulant.
- Centrifuge.
- Pipettes and sterile, polypropylene tubes for plasma aliquoting.
- Personal Protective Equipment (PPE).

Procedure:

- **Blood Collection:** Collect whole blood by venipuncture into an EDTA-containing tube.
- **Mixing:** Gently invert the tube 8-10 times to ensure proper mixing of blood with the anticoagulant.
- **Centrifugation:** Within 4 hours of collection, centrifuge the blood sample at 2000-4000 x g for 15 minutes at room temperature.[\[10\]](#)
- **Plasma Separation:** Carefully aspirate the supernatant (plasma) without disturbing the buffy coat and transfer it to a clean, labeled polypropylene tube.
- **Storage:**
 - **Short-term:** Plasma samples can be stored at 2-8°C for up to 72 hours. MR-proADM is reported to be stable for up to 72 hours at room temperature.[\[14\]](#)
 - **Long-term:** For storage longer than 72 hours, freeze the plasma samples at -20°C or colder.[\[10\]](#) One study noted storage at -80°C for later batch analysis.[\[11\]](#)
- **Thawing:** When ready to analyze, thaw frozen samples completely at room temperature. Mix gently by inversion before placing them on the analyzer. Avoid repeated freeze-thaw cycles.

Automated Immunoassay Protocol (Example using a Generic System)

Objective: To quantify the concentration of MR-proADM in EDTA plasma samples.

Instrumentation: A fully automated immunoassay analyzer (e.g., DiaSorin LIAISON® XL, Thermo Scientific™ B·R·A·H·M·S™ KRYPTOR).[9][11]

Reagents and Consumables:

- MR-proADM reagent kit (containing antibodies, calibrators, and controls).
- Assay-specific consumables (e.g., reaction vessels, tips).
- System wash and buffer solutions.

Procedure:

- System Preparation: Ensure the analyzer has sufficient reagents and consumables and has passed all system checks and quality control procedures.
- Calibration: Perform a two-point calibration as recommended by the manufacturer. Calibrators with known MR-proADM concentrations are used to generate a standard curve.
- Quality Control: Run at least two levels of quality control material (low and high) to verify the accuracy and precision of the assay before processing patient samples.[9]
- Sample Loading: Place the patient plasma samples, calibrators, and controls in the appropriate racks on the analyzer.
- Assay Execution: Initiate the MR-proADM assay protocol on the instrument. The analyzer will automatically perform all steps, including sample and reagent pipetting, incubation, washing, and signal detection. The time to result is typically around 35 minutes.
- Data Review: Review the generated results, ensuring that the quality control values are within the acceptable ranges. The analyzer software will automatically calculate the MR-proADM concentration for each patient sample based on the calibration curve.

Self-Validating Systems and Quality Assurance

To ensure the trustworthiness of MR-proADM measurements, a robust quality assurance program is essential.

- **Internal Quality Control (IQC):** Regularly run IQC samples with known concentrations to monitor the day-to-day performance of the assay. This helps in detecting shifts or trends that may indicate a problem with the reagents, calibrators, or instrument.
- **External Quality Assessment (EQA):** Participate in an EQA scheme, if available. This involves the analysis of blind samples from an external provider and comparison of your results with those of other laboratories using the same methodology.
- **Method Verification:** Before implementing the MR-proADM assay, perform a verification study to confirm the manufacturer's performance claims for parameters such as precision, accuracy, linearity, and limit of detection in your laboratory environment.^[9]
- **Regular Maintenance:** Adhere to the instrument manufacturer's recommended maintenance schedule to ensure optimal performance.

Conclusion

The measurement of MR-proADM provides a valuable tool for the early identification and monitoring of organ dysfunction in critically ill patients. Its stability and direct correlation with the pathophysiological processes of endothelial damage make it a superior biomarker to its active counterpart, adrenomedullin. By adhering to standardized pre-analytical and analytical protocols and implementing a comprehensive quality assurance program, researchers and clinicians can confidently utilize MR-proADM to improve patient risk stratification, guide therapeutic interventions, and advance the development of novel treatments for sepsis and other life-threatening conditions.

References

- Proadrenomedullin in Sepsis and Septic Shock: A Role in the Emergency Department. (2021). National Institutes of Health. [\[Link\]](#)
- Mid-Regional Pro-Adrenomedullin Can Predict Organ Failure and Prognosis in Sepsis? (2023). MDPI. [\[Link\]](#)
- Systematic review with meta-analysis of mid-regional pro-adrenomedullin (MR-proadm) as a prognostic marker in Covid-19-hospitalized patients. (2023). ResearchGate. [\[Link\]](#)

- LIAISON® BRAHMS MR-proADM™. (n.d.). Diasorin. [[Link](#)]
- Midregional Proadrenomedullin (MRproADM) Serum Levels in Critically Ill Patients Are Associated with Short-Term and Overall Mortality during a Two-Year Follow-Up. (2020). National Institutes of Health. [[Link](#)]
- Analytical Verification of MR-proADM Biomarker in Human EDTA Plasma on Immunoassay Analyzer LIAISON® XL of Diasorin. (2024). Clinical Chemistry | Oxford Academic. [[Link](#)]
- Mid-regional proadrenomedullin (MR-proADM), C-reactive protein (CRP) and other biomarkers in the early identification of disease progression in patients with COVID-19 in the acute NHS setting. (n.d.). Journal of Clinical Pathology. [[Link](#)]
- Mid-Regional Pro-Adrenomedullin (MR-proADM) as a Biomarker for Sepsis and Septic Shock: Narrative Review. (2018). National Institutes of Health. [[Link](#)]
- MR-proADM test for use with clinical deterioration scores in cases of suspected infection. (2019). NICE. [[Link](#)]
- Mid-Regional Proadrenomedullin (MR-proADM) and Microcirculation in Monitoring Organ Dysfunction of Critical Care Patients With Infection: A Prospective Observational Pilot Study. (n.d.). Frontiers. [[Link](#)]
- Mid-regional proadrenomedullin (MR-proADM) in the assessment of postoperative risk for complications- a pilot study. (n.d.). OAText. [[Link](#)]
- MR-proADM to detect specific types of organ failure in infection. (2020). Wiley Online Library. [[Link](#)]
- Mid-Regional Pro-Adrenomedullin (MR-proADM) as a Biomarker for Sepsis and Septic Shock: Narrative Review. (2018). MDPI. [[Link](#)]
- mid-regional pro-adrenomedullin, the biomarker of organ failure. (2016). AME Publishing Company. [[Link](#)]
- New role of biomarkers: mid-regional pro-adrenomedullin, the biomarker of organ failure. (n.d.). AME Publishing Company. [[Link](#)]

- Adrenomedullin (ADM)/MR-proADM pathway and clinical relevance. Pro-ADM... (n.d.). ResearchGate. [\[Link\]](#)

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Sources

- 1. Proadrenomedullin in Sepsis and Septic Shock: A Role in the Emergency Department - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Mid-Regional Pro-Adrenomedullin (MR-proADM) as a Biomarker for Sepsis and Septic Shock: Narrative Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. B·R·A·H·M·S MR-proADM KRYPTOR | Thermo Fisher Scientific - SG [thermofisher.com]
- 4. mdpi.com [mdpi.com]
- 5. uvadoc.uva.es [uvadoc.uva.es]
- 6. cdn.amegroups.cn [cdn.amegroups.cn]
- 7. New role of biomarkers: mid-regional pro-adrenomedullin, the biomarker of organ failure - Valenzuela-Sánchez - Annals of Translational Medicine [atm.amegroups.org]
- 8. MR-proADM Mechanism of Action | Thermo Fisher Scientific - US [thermofisher.com]
- 9. academic.oup.com [academic.oup.com]
- 10. oatext.com [oatext.com]
- 11. Frontiers | Mid-Regional Proadrenomedullin (MR-proADM) and Microcirculation in Monitoring Organ Dysfunction of Critical Care Patients With Infection: A Prospective Observational Pilot Study [frontiersin.org]
- 12. researchgate.net [researchgate.net]
- 13. jcp.bmj.com [jcp.bmj.com]
- 14. nice.org.uk [nice.org.uk]
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